

Safety Data Sheet for Deuterated Pentylparaben: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentyl 4-hydroxybenzoate-d4*

Cat. No.: *B12399809*

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Disclaimer: No specific Safety Data Sheet (SDS) for deuterated pentylparaben is currently available in the public domain. This technical guide has been compiled using information on non-deuterated pentylparaben and established scientific principles regarding the effects of deuteriation on the physicochemical and toxicological properties of compounds. The information provided herein is intended for researchers, scientists, and drug development professionals and should be used for informational purposes only. A formal risk assessment should be conducted by qualified professionals before any handling or use of this substance.

Chemical Product and Company Identification

Product Name:	Deuterated Pentylparaben
Synonyms:	Deuterated Pentyl 4-hydroxybenzoate, Deuterated n-Amyl p-hydroxybenzoate
Chemical Formula:	C ₁₂ H ₁₅ D ₁ O ₃ (representative, depends on deuteriation pattern)
CAS Number:	Not available for the deuterated form. The CAS number for non-deuterated pentylparaben is 6521-29-5.

Hazard Identification of Non-Deuterated Pentylparaben

As a direct SDS for deuterated pentylparaben is unavailable, the hazard identification is based on data for non-deuterated pentylparaben.

Hazard	Description
GHS Classification	Skin Irritation (Category 2), Serious Eye Irritation (Category 2A), Skin Sensitization (Category 1)
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation. H317: May cause an allergic skin reaction. H319: Causes serious eye irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P333+P313: If skin irritation or rash occurs: Get medical advice/attention. P337+P313: If eye irritation persists: Get medical advice/attention. P501: Dispose of contents/container in accordance with local regulations.

Composition and Information on Ingredients

Component	CAS Number	Molecular Formula	Molecular Weight	Purity
Pentylparaben	6521-29-5	$C_{12}H_{16}O_3$	208.25 g/mol [1] [2]	≥95%[2]
Deuterated Pentylparaben	Not available	$C_{12}H_{15}D_1O_3$ (example)	~209.26 g/mol (for one deuterium)	Not applicable

First-Aid Measures

Exposure Route	First-Aid Instructions
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get medical attention.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing such as a collar, tie, belt, or waistband. Get medical attention.

Physical and Chemical Properties of Non-Deuterated Pentylparaben

Property	Value
Appearance	Off-white to beige solid[1]
Odor	Odorless
Melting Point	Not available
Boiling Point	Not available
Solubility	Insoluble in water; soluble in organic solvents.
Molecular Weight	208.25 g/mol [1][2]

Toxicological Information

No specific LD50 or LC50 data for pentylparaben was found in the provided search results. One available SDS for pentylparaben explicitly states "ORAL LD50: NO DATA AVAILABLE"[3]. However, general information on the toxicity of long-chain parabens is available.

General Toxicity of Long-Chain Parabens:

- Acute Toxicity: Parabens generally exhibit low acute toxicity.[4]
- Skin Irritation: May cause skin irritation.[5]
- Eye Irritation: May cause serious eye irritation.[5]
- Sensitization: May cause an allergic skin reaction.[5]
- Endocrine Disruption: Parabens, particularly long-chain parabens like pentylparaben, are known to have weak estrogenic activity.[6] They can bind to estrogen receptors and may also exhibit antiandrogenic effects.[7] The estrogenic activity of parabens increases with the length of the alkyl chain.[6]
- Genotoxicity: Generally considered non-mutagenic in Ames tests.[4]

The Impact of Deuteration on Pentylparaben

Deuteration, the replacement of hydrogen with its heavier isotope deuterium, can significantly impact the metabolic fate and toxicological profile of a compound. This is primarily due to the Kinetic Isotope Effect (KIE), where the C-D bond is stronger and more difficult to break than a C-H bond.

Expected Effects of Deuteration on Pentyiparaben:

- **Metabolism:** The primary metabolic pathway for parabens is hydrolysis by esterases to p-hydroxybenzoic acid. Deuteration at or near the ester linkage could slow down this hydrolysis, leading to a longer half-life of the parent compound in the body.
- **Toxicity:** A slower metabolism could lead to prolonged exposure to the active paraben, potentially increasing its estrogenic or other toxic effects. Conversely, if a toxic metabolite is formed during metabolism, deuteration could decrease toxicity by reducing the rate of its formation.
- **Physicochemical Properties:** Deuteration is not expected to significantly alter the basic physical and chemical properties such as appearance and solubility. The molecular weight will increase slightly with each deuterium atom incorporated.

Experimental Protocols

Detailed methodologies for key toxicological assessments are outlined in the OECD guidelines.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- **Test Animal:** Albino rabbit.
- **Procedure:**
 - A single dose of the test substance (0.5 g for solids) is applied to a small area of shaved skin (approx. 6 cm²).^[2]
 - The treated area is covered with a gauze patch.

- The exposure period is typically 4 hours.[\[2\]](#)
- After exposure, the residual substance is removed.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after application, and observations may continue for up to 14 days.[\[2\]](#)
- Classification: The severity of the skin reactions is scored to determine the irritation potential.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test assesses the potential of a substance to cause eye irritation or damage.

- Test Animal: Albino rabbit.[\[8\]](#)
- Procedure:
 - A single dose of the test substance is applied into the conjunctival sac of one eye.[\[7\]](#)[\[8\]](#)
The other eye serves as a control.
 - The eyelids are held together for about one second.
- Observation: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[\[9\]](#)[\[10\]](#) Observations can be extended to 21 days to assess reversibility.[\[8\]](#)
- Classification: The severity of ocular lesions is scored to classify the substance's irritation potential.

Bacterial Reverse Mutation Test (Ames Test) (Based on OECD Guideline 471)

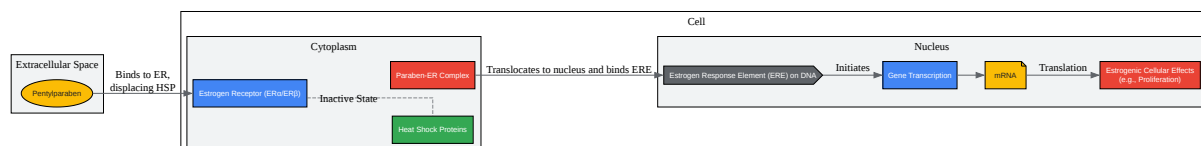
This in vitro test is used to assess the mutagenic potential of a substance.[\[1\]](#)[\[11\]](#)

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for a specific amino acid (e.g., histidine).[\[1\]](#)

- Procedure:
 - The bacterial strains are exposed to the test substance at various concentrations, with and without a metabolic activation system (S9 mix).[11]
 - The bacteria are then plated on a minimal medium lacking the required amino acid.
- Observation: The number of revertant colonies (colonies that have mutated back to being able to synthesize the amino acid) is counted.
- Interpretation: A significant, dose-related increase in the number of revertant colonies compared to the control indicates a mutagenic potential.[11]

Visualizations

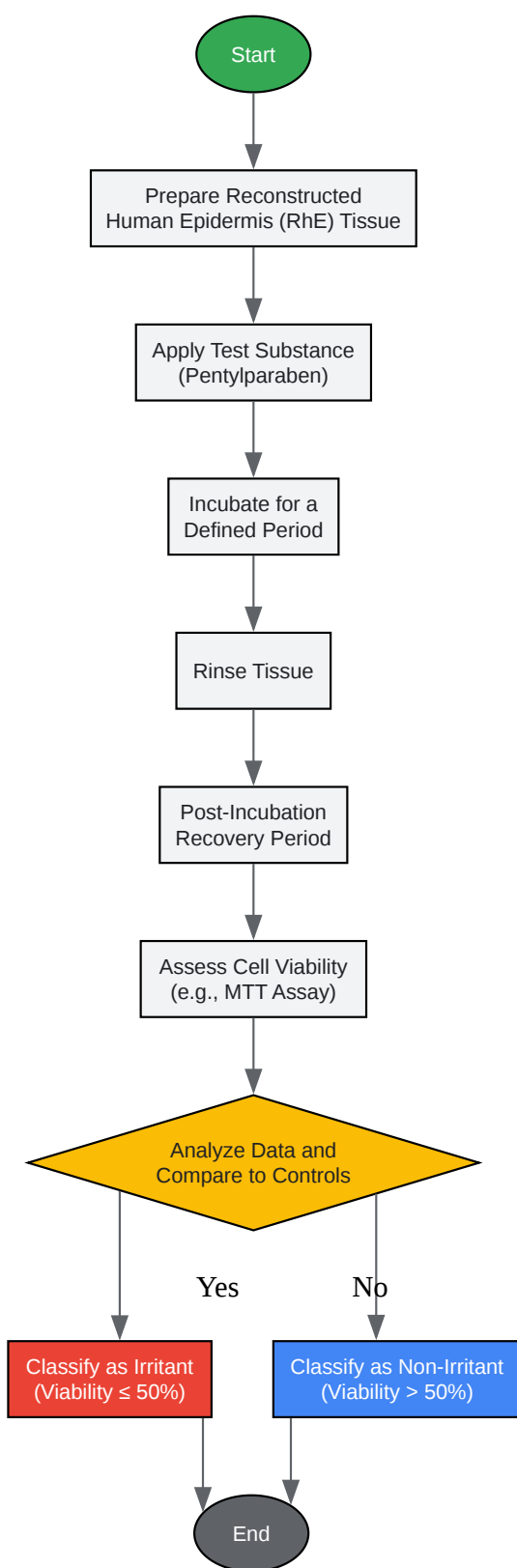
Paraben Endocrine Disruption Signaling Pathway



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Caption: Paraben binding to estrogen receptors, leading to gene transcription.

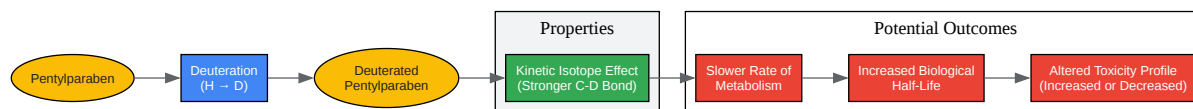
Experimental Workflow for In Vitro Skin Irritation Test (OECD 439)



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Caption: Workflow for assessing skin irritation potential using an in vitro model.

Logical Relationship of Deuteration Effects



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Caption: Logical flow of how deuteration can alter the properties of pentylparaben.

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- To cite this document: BenchChem. [Safety Data Sheet for Deuterated Pentylparaben: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12399809#safety-data-sheet-for-deuterated-pentylparaben]

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